

Essential Safety and Logistics for Handling Filapixant

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This document provides crucial safety and logistical guidance for laboratory personnel handling **Filapixant**. In the absence of a specific Safety Data Sheet (SDS), this information is based on established best practices for handling potent pharmaceutical compounds and should be adapted to specific laboratory conditions through a formal risk assessment.

Personal Protective Equipment (PPE)

A multi-layered PPE strategy is mandatory to minimize exposure when handling **Filapixant**. The following table summarizes the required PPE for various activities.



Activity	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Receiving/Unpac king	Safety glasses	Single pair of chemotherapy-tested gloves	N95 respirator (if not in plastic)	Lab coat
Weighing/Compo unding	Chemical safety goggles	Double pair of chemotherapy-tested gloves	NIOSH-approved respirator	Impermeable, disposable gown
Handling Solutions	Chemical safety goggles and face shield	Double pair of chemotherapy-tested gloves	Fume hood	Impermeable, disposable gown
Waste Disposal	Chemical safety goggles	Double pair of chemotherapy-tested gloves	As required by risk assessment	Impermeable, disposable gown

Note on Gloves: All gloves must be tested against the American Society for Testing and Materials (ASTM) D6978 standard for chemotherapy drug handling.[1] Gloves should be inspected for defects before use and changed regularly, or immediately upon contamination.

Standard Operating Procedure for Handling Filapixant Powder

This protocol outlines the essential steps for safely weighing and preparing a solution of **Filapixant** powder.

- 1. Preparation of the Work Area:
- Designate a specific area for handling Filapixant, such as a certified chemical fume hood or a containment ventilated enclosure (CVE).
- Cover the work surface with a disposable, absorbent, and impermeable liner.
- Assemble all necessary equipment (e.g., analytical balance, spatulas, weigh boats, solvent, volumetric flasks, vortex mixer) and place them on the liner.
- Ensure a hazardous waste container is readily accessible within the containment area.



- 2. Donning of Personal Protective Equipment (PPE):
- Follow the PPE donning sequence outlined in the workflow diagram below. This ensures that protective gear is worn in the correct order to maximize safety.
- 3. Weighing of **Filapixant** Powder:
- Carefully open the container of **Filapixant** inside the fume hood or CVE to avoid generating airborne particles.
- Use a dedicated spatula to transfer the desired amount of powder onto a weigh boat.
- Close the primary container tightly immediately after dispensing.
- 4. Solution Preparation:
- Carefully add the weighed Filapixant powder to the volumetric flask containing the appropriate solvent.
- Rinse the weigh boat with the solvent and add the rinse to the volumetric flask to ensure a complete transfer.
- Cap the flask and mix gently until the solid is fully dissolved. A vortex mixer may be used if necessary.
- 5. Post-Handling and Decontamination:
- Wipe down all surfaces, equipment, and the exterior of the primary container with an appropriate deactivating and cleaning agent.
- Dispose of all single-use items (e.g., weigh boats, liner, gloves) in the designated hazardous waste container.
- 6. Doffing of Personal Protective Equipment (PPE):
- Follow the PPE doffing sequence outlined in the workflow diagram to prevent crosscontamination.
- Wash hands thoroughly with soap and water after removing all PPE.

Waste Disposal Plan

All waste generated from handling **Filapixant** must be treated as hazardous chemical waste. This includes contaminated PPE, disposable labware, and any unused material.



Waste Stream	Container Type	Disposal Procedure	
Solid Waste (PPE, liners, etc.)	Labeled, sealed, and puncture- resistant container	Incineration via a licensed hazardous waste vendor.	
Liquid Waste (solvents, etc.)	Labeled, sealed, and chemically compatible container	Incineration via a licensed hazardous waste vendor.	
Sharps (needles, etc.)	Puncture-proof sharps container	Incineration via a licensed hazardous waste vendor.	

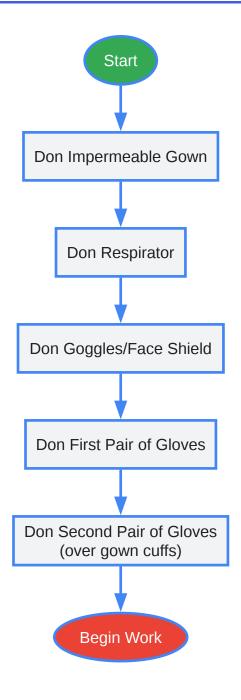
Disposal Workflow:

- Segregate Filapixant waste from other laboratory waste streams.
- Collect waste in designated, clearly labeled, and sealed containers at the point of generation.
- Store waste containers in a secure, designated satellite accumulation area.
- Arrange for pickup and disposal by a certified hazardous waste management company in accordance with all federal, state, and local regulations.

Visual Workflow Guides

The following diagrams illustrate the standard procedures for donning and doffing PPE and the waste disposal process for **Filapixant**.

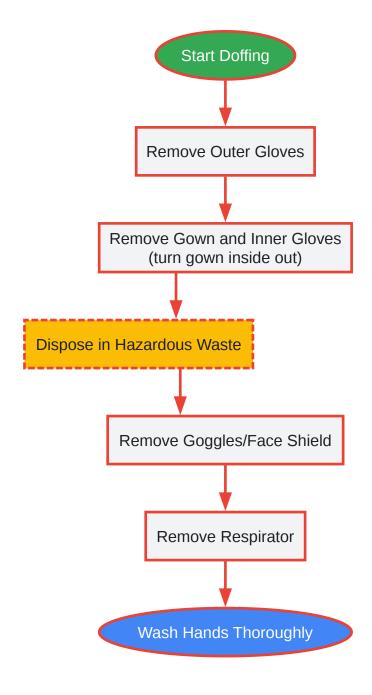




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PPE Donning Sequence





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PPE Doffing Sequence





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Filapixant Waste Disposal Workflow

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